

Stability and reactivity of Tributyl(iodomethyl)stannane

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Compound of Interest

Compound Name: Tributyl(iodomethyl)stannane

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An In-Depth Technical Guide to the Stability and Reactivity of **Tributyl(iodomethyl)stannane**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tributyl(iodomethyl)stannane, with the chemical formula $C_{13}H_{29}ISn$, is a versatile organotin reagent widely utilized in organic synthesis.^[1] Its significance lies in its ability to act as a precursor to various functionalized $C(sp^3)$ nucleophiles, which are valuable building blocks in the synthesis of complex organic molecules.^{[2][3]} This guide provides a comprehensive overview of the stability, reactivity, and safe handling of **Tributyl(iodomethyl)stannane**, supported by quantitative data, detailed experimental protocols, and visual diagrams to facilitate a deeper understanding for researchers and professionals in the field of drug development and chemical synthesis.

Stability and Storage

Tributyl(iodomethyl)stannane is known to be unstable over time, particularly when stored neat at ambient temperature.^{[2][3]} Decomposition can lead to the formation of impurities and a reduction in reagent purity, which may adversely affect reaction outcomes. The compound is typically a colorless to pale yellow liquid, and a yellow tint may develop upon exposure to air and light, indicating decomposition.^[4]

Quantitative Data: Stability and Storage Recommendations

Parameter	Value & Conditions	Source
Storage Temperature	-10 °C	[2][3]
Storage Form	As a degassed ~1 M solution in hexanes	[2][3]
Shelf Life	Should be used within a few days for best results	[2][3]
Decomposition Note	Decomposes over time when stored neat at ambient temperature	[2][3]
Purity Impact	Purification of a reaction crude after 7-10 days at -28 °C resulted in a significantly lower yield (36%)	[2][3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Tributyl(iodomethyl)stannane** is presented below.

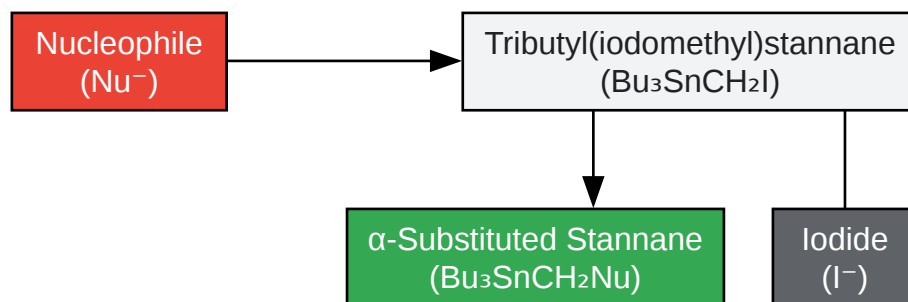
Property	Value	Source
CAS Number	66222-29-5	[5][6]
Molecular Formula	C ₁₃ H ₂₉ ISn	[1][6]
Molecular Weight	430.98 g/mol	[6]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	106 °C @ 0.05 Torr	[6]
Solubility	Soluble in organic solvents (e.g., toluene, dichloromethane); insoluble in water.	[4]

Reactivity and Synthetic Applications

Tributyl(iodomethyl)stannane is a valuable reagent due to its dual reactivity profile. The presence of both a carbon-tin and a carbon-iodine bond allows for diverse synthetic transformations.

As an Electrophile

The carbon-iodine bond is susceptible to nucleophilic attack, with the iodide ion acting as an excellent leaving group.[4] This allows **Tributyl(iodomethyl)stannane** to serve as an electrophilic source of the tributylstannylmethyl group (-CH₂SnBu₃). It is commonly used in the preparation of α -heteroatom-substituted organostannanes, such as α -tributylstannylmethyl ethers, amines, and sulfides.[2] These products are themselves stable C(sp³) nucleophiles that can be used in further cross-coupling reactions.[2]

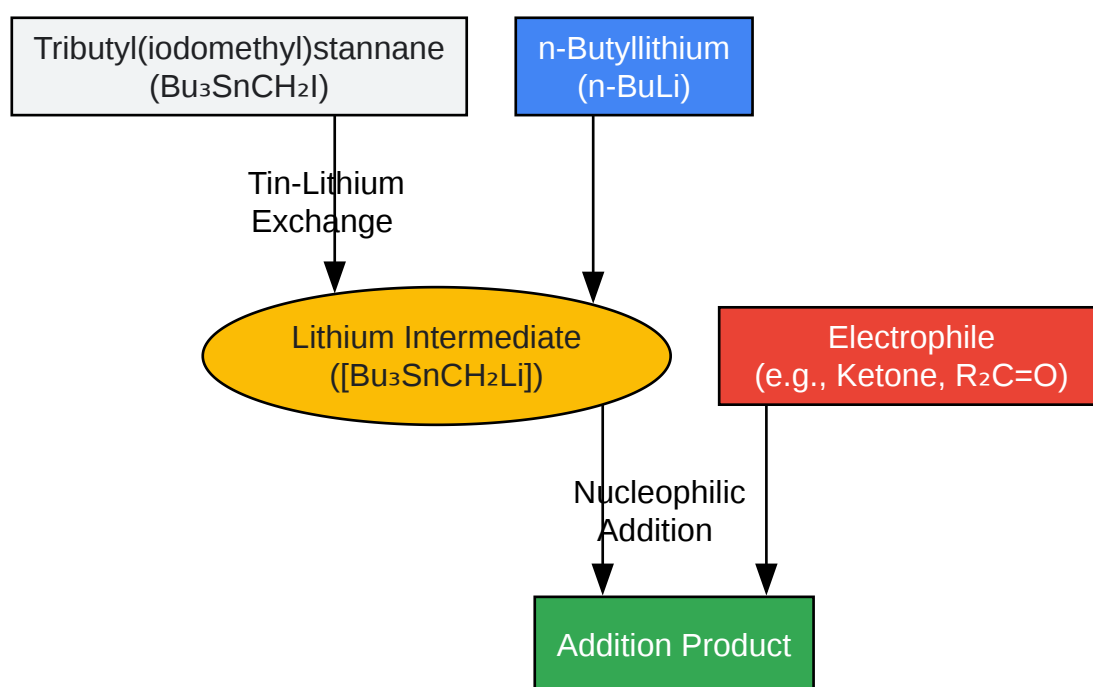


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Caption: Electrophilic role of **Tributyl(iodomethyl)stannane**.

As a Precursor to Nucleophiles via Transmetalation

Tributyl(iodomethyl)stannane is a crucial precursor for generating more reactive nucleophiles through tin-lithium exchange.[2][3] Reaction with an organolithium reagent, typically *n*-butyllithium, results in the formation of (tributylstannyl)methyl lithium. This highly reactive organolithium species can then be used in a variety of subsequent reactions, such as additions to carbonyl compounds or in[3][7]-sigmatropic Wittig rearrangements.[2][3]

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Caption: Generation of a nucleophile via tin-lithium exchange.

Experimental Protocols

The following protocols are based on established procedures and should be performed with appropriate safety precautions in a laboratory setting.

Synthesis of Tributyl(iodomethyl)stannane

This procedure details the synthesis of **Tributyl(iodomethyl)stannane** from its chloro-analogue via a Finkelstein reaction.^[2]^[3]

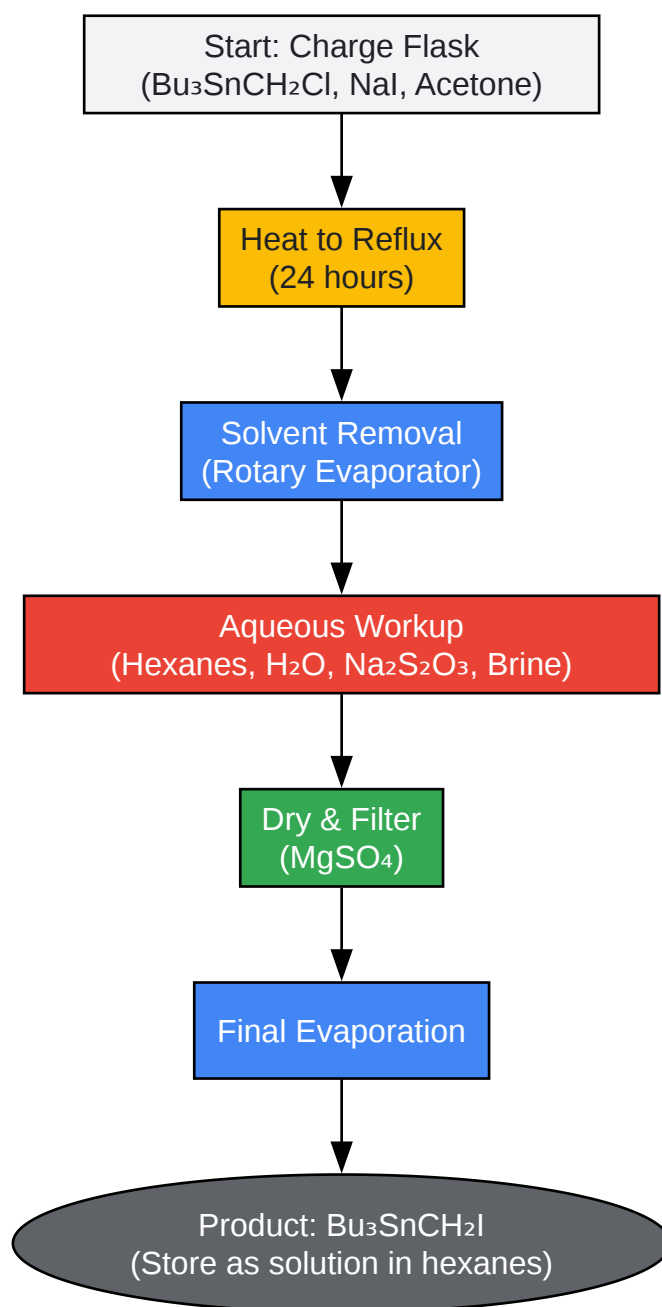
Materials:

- Tributyl(chloromethyl)stannane
- Sodium iodide (NaI), pure ($\geq 99.0\%$)
- Acetone, anhydrous
- Hexanes
- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Saturated aqueous sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, reflux condenser, magnetic stirrer, separatory funnel, rotary evaporator

Procedure:

- A round-bottom flask equipped with a magnetic stir bar and reflux condenser is charged with Tributyl(chloromethyl)stannane (1.0 equiv) and anhydrous acetone.
- Sodium iodide (1.5 equiv) is added to the solution.^[2]
- The reaction mixture is heated to reflux and stirred for 24 hours.
- After cooling to room temperature, the solvent is removed under reduced pressure using a rotary evaporator.
- The resulting residue is partitioned between hexanes and water.
- The aqueous layer is separated and the organic layer is washed sequentially with saturated aqueous $\text{Na}_2\text{S}_2\text{O}_3$ solution (to remove residual iodine) and brine.

- The organic layer is dried over anhydrous MgSO_4 , filtered, and the solvent is evaporated under reduced pressure to yield **Tributyl(iodomethyl)stannane** as a colorless oil.
- The product should be immediately dissolved in degassed hexanes for storage.[2][3]



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Caption: Workflow for the synthesis of **Tributyl(iodomethyl)stannane**.

Safety and Handling

Organotin compounds are toxic and require careful handling.[8] Always work in a well-ventilated chemical fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[7][9]

Hazard Summary

Hazard Type	Description	Source
Acute Toxicity	Toxic if swallowed. Harmful in contact with skin.	[10]
Irritation	Causes skin irritation and serious eye irritation/damage.	[7]
Organ Toxicity	May cause damage to organs (kidney, liver, blood) through prolonged or repeated exposure.	[7][10]
Environmental Hazard	Very toxic to aquatic life with long-lasting effects. Avoid release to the environment.	[9]
Handling	Do not breathe mist/vapors. Avoid contact with skin and eyes. Handle under a chemical fume hood.	[7][9]
Incompatibilities	Strong oxidizing agents, strong acids, strong bases.	[7][9][11]

Conclusion

Tributyl(iodomethyl)stannane is a potent and versatile synthetic tool. Its utility is underscored by its dual electrophilic and nucleophilic precursor characteristics. However, its inherent instability and toxicity necessitate careful storage and handling. By understanding its stability profile, reactivity, and adhering to strict safety protocols, researchers can effectively and safely

leverage this reagent to advance complex molecule synthesis in drug discovery and other chemical sciences.

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